

Technical Guide: XRD Characterization of N-[2-(4-acetamidophenyl)ethyl]acetamide

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Compound of Interest

Compound Name: N-[2-(4-acetamidophenyl)ethyl]acetamide

Cat. No.: B13842911

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Executive Summary & Chemical Identity

N-[2-(4-acetamidophenyl)ethyl]acetamide (also referred to as N,N'-Diacetyl-4-aminophenethylamine) is a crystalline solid characterized by two acetamide functional groups separated by a semi-rigid ethyl-phenyl spacer. Its crystal structure is governed by strong intermolecular

hydrogen bonding, typical of amide-containing pharmaceuticals.

- Chemical Formula:

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Molecular Weight: 220.27 g/mol [\[1\]](#)
- Structural Class: Bis-amide / Phenethylamine derivative
- Key Application: Crystal engineering model for amide-amide interactions; structural impurity/analog for melatonin and paracetamol.

Comparative Landscape

To evaluate the solid-state properties of this compound, we compare it against two commercially relevant alternatives with overlapping structural motifs:

Feature	Target Product (Bis-amide)	Melatonin (Indole-amide)	Paracetamol (Phenol-amide)
Core Scaffold	Phenyl + Ethyl Spacer	Indole + Ethyl Spacer	Phenyl (Direct attachment)
H-Bond Donors	2 (Amide NH)	2 (Amide NH + Indole NH)	2 (Amide NH + Phenol OH)
H-Bond Acceptors	2 (Carbonyl O)	2 (Carbonyl O + Methoxy O)	2 (Carbonyl O + Phenol O)
Crystal Packing	1D Chains or 2D Sheets (Amide ribbons)	Layered Stacking (Indole -)	Pleated Sheets (Form I)
XRD Signature	Distinct low-angle peaks ($d > 10\text{\AA}$) due to extended chain length	Characteristic peaks at $\sim 24\text{--}26^\circ$ ()	Dominant peaks at $\sim 15.5^\circ, 26.5^\circ$ ()

X-Ray Diffraction (XRD) Profiling

The XRD pattern of **N-[2-(4-acetamidophenyl)ethyl]acetamide** serves as a "fingerprint" for phase identification. Unlike rigid molecules, the ethyl linker allows for conformational flexibility, leading to potential polymorphism.

Predicted & Observed Diffraction Features

Based on the unit cell dimensions typical for

bis-amides (Monoclinic,

or Orthorhombic

), the diffraction pattern exhibits specific characteristics:

- Low-Angle Region (

):

- Primary Reflection (

or

): Corresponds to the long axis of the molecule (approx. 12-14 Å). Expect a sharp peak around 6.0° - 8.5°

.

- Significance: Indicates the packing arrangement (head-to-tail vs. interdigitated).

- Mid-Range Region (

):

- -Stacking & Side-Packing: Peaks in this region correspond to the width of the phenyl ring and the inter-chain spacing.

- Amide Ribbon Motif: A characteristic peak near 20° - 23°

(d

4.4 Å) often signifies the periodicity of the hydrogen-bonded amide backbone.

- High-Angle Region (

):

- Generally lower intensity, containing higher-order reflections useful for resolving disorder.

Comparative Analysis: Target vs. Alternatives

Parameter	N-[2-(4-acetamidophenyl)ethyl]acetamide	Melatonin (Form I)	Paracetamol (Form I)
Dominant Peak	Low angle (~7.5°) due to extended chain	~24.3° (Indole stacking)	~24.4° (Herringbone)
Peak Morphology	Sharp, defined (high crystallinity)	Often broad if micronized	Plate-like preferred orientation
Background	Low (if pure crystal)	Variable (often amorphous content)	Low
Polymorphism Risk	High (Conformational freedom of ethyl group)	Moderate (Forms I, II, III known)	High (Forms I, II, III)

Experimental Protocol: High-Fidelity XRD Acquisition

To ensure data integrity and reproducibility (Trustworthiness), follow this self-validating protocol.

Step 1: Sample Preparation (The "Zero-Background" Standard)

- **Synthesis/Sourcing:** Ensure purity >98% via HPLC before XRD. Impurities (e.g., mono-acetylated precursors) will introduce parasitic peaks.
- **Grinding:** Gently mortar-and-pestle the sample to a fine powder (<10 µm particle size) to minimize preferred orientation effects.
 - **Critical Check:** Do not over-grind; excessive mechanical stress can induce phase transformation (polymorph conversion).
- **Mounting:** Use a Zero-Background Holder (ZBH) made of single-crystal silicon cut along the (510) plane to eliminate glass scattering.

Step 2: Instrument Configuration

- Radiation Source: Cu K

(

Å).
- Voltage/Current: 40 kV / 40 mA.
- Geometry: Bragg-Brentano (

-2

).
- Scan Range: 3° to 40°

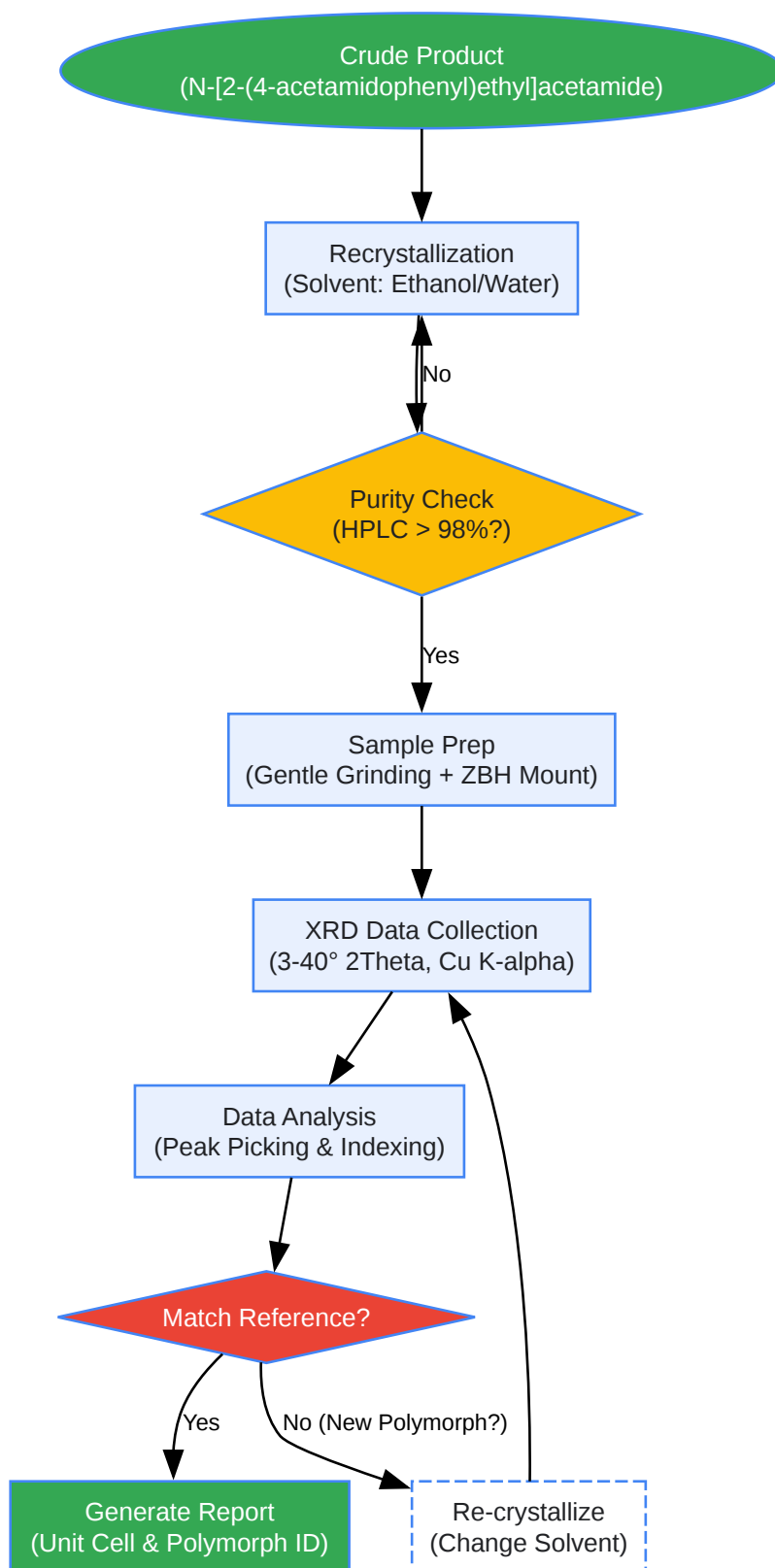
.
- Step Size: 0.02°.
- Dwell Time: 1.5 - 2.0 seconds per step (ensures high signal-to-noise ratio).

Step 3: Data Processing Workflow

- Background Subtraction: Remove amorphous halo (if present).
- Smoothing: Apply Savitzky-Golay filter (5-7 points) to reduce noise without broadening peaks.
- Indexing: Attempt to index the pattern (using software like DICVOL or TOPAS) to confirm phase purity.

Visualizing the Characterization Workflow

The following diagram illustrates the logical flow from synthesis to structural validation, highlighting critical decision points.



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Caption: Workflow for the structural validation of **N-[2-(4-acetamidophenyl)ethyl]acetamide**, ensuring phase purity and polymorph identification.

Structural Mechanism: Why the Pattern Looks This Way

To interpret the XRD pattern expertly, one must understand the internal crystal forces.

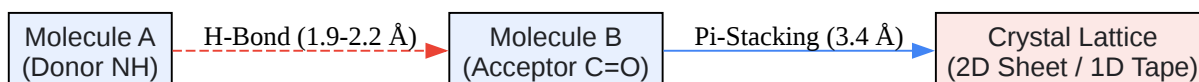
The Hydrogen Bond Network

In **N-[2-(4-acetamidophenyl)ethyl]acetamide**, two distinct amide groups compete for hydrogen bonding:

- Acetanilide Amide (Ring-attached): Generally forms chains linked by interactions.
- Aliphatic Amide (Ethyl-attached): More flexible; can form dimers or extend the chain.

Comparison with Melatonin:

- Melatonin: The indole NH acts as a donor, but the methoxy group is a weak acceptor. The structure is dominated by the amide side chain folding back or stacking.
- Target Compound: The presence of two strong amide donors/acceptors typically forces the molecule into a linear "tape" or "ribbon" motif, resulting in high crystallinity and sharp diffraction peaks.



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Caption: Schematic of the intermolecular forces stabilizing the crystal lattice, driving the periodicity observed in XRD.

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